

Proper Disposal and Safe Handling of Saha-OH

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Saha-OH
Cat. No.: B14753889

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This document provides essential safety protocols and procedural guidance for the proper disposal and handling of **Saha-OH**, a selective HDAC6 inhibitor. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and environmental protection.

I. Immediate Safety and Hazard Information

Saha-OH is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Adherence to the following safety measures is critical to minimize risk.

Personal Protective Equipment (PPE): When handling **Saha-OH**, the following PPE is mandatory to prevent exposure:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Chemical-resistant protective gloves.[1]
- Skin and Body Protection: Impervious clothing or lab coat.[1]
- Respiratory Protection: A suitable respirator should be used when engineering controls are insufficient, especially if dust or aerosols may be generated.[1]

First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, holding eyelids apart. Remove contact lenses if present. Seek prompt medical attention.[1]
- Skin Contact: Thoroughly rinse the affected skin area with water. Remove contaminated clothing and shoes. Call a physician.[1]
- Ingestion: If swallowed, call a poison center or physician. Rinse mouth with water.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[1]

Handling and Storage:

- Handling: Avoid inhalation and contact with eyes and skin. Prevent the formation of dust and aerosols. Use only in well-ventilated areas with appropriate exhaust systems.[1] Do not eat, drink, or smoke in areas where the chemical is handled.[1]
- Storage: Keep the container tightly sealed in a cool, well-ventilated area. Store the powdered form at -20°C and solutions at -80°C.[1]

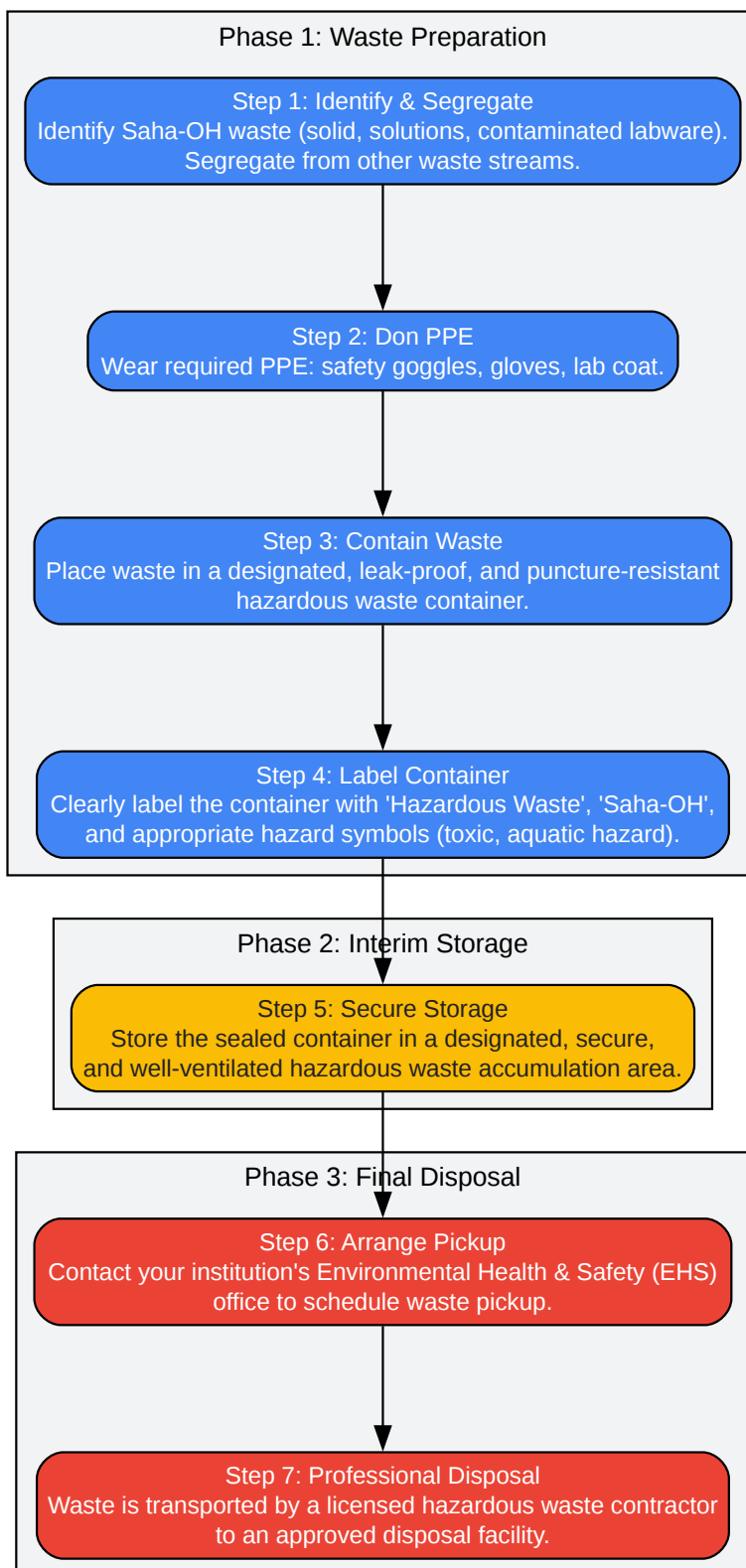
II. Quantitative Data and Chemical Properties

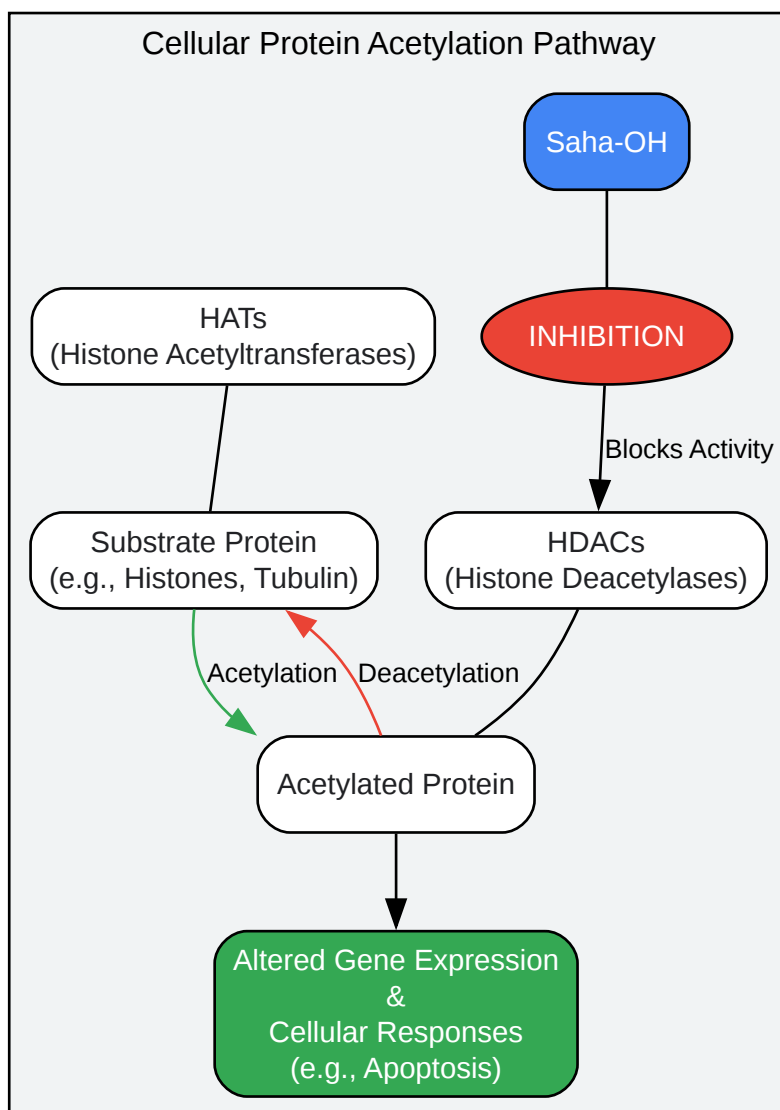
The following table summarizes key quantitative data for **Saha-OH** and the related, well-known HDAC inhibitor SAHA (Vorinostat).

Property	Saha-OH	SAHA (Vorinostat)	Source
Molecular Weight	294.35 g/mol	264.32 g/mol	[1][2]
Molecular Formula	C ₁₅ H ₂₂ N ₂ O ₄	C ₁₄ H ₂₀ N ₂ O ₃	[1][2]
Primary Target	HDAC6	Class I & II HDACs	[2][3]
IC ₅₀ (HDAC6)	23 nM	Not specified	[4][3]
IC ₅₀ (HDAC1)	>260 nM (approx. 10x less potent than for HDAC6)	10 nM	[4][3][5]
IC ₅₀ (HDAC3)	>1000 nM (approx. 47x less potent than for HDAC6)	20 nM	[3][5]
Storage (Solid)	-20°C	-20°C (desiccated)	[1][2]
Storage (Solution)	-80°C	-20°C	[1][2]
Solubility	No data available	DMSO (66 mg/ml), Ethanol (2 mg/ml)	[2]

III. Step-by-Step Disposal Procedure

The primary directive for the disposal of **Saha-OH** is to "Dispose of contents/container to an approved waste disposal plant."^[1] This must be done in accordance with all applicable federal, state, and local regulations. The following workflow outlines the required steps.





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References

- 1. SAHA-OH|MSDS [dcchemicals.com]
- 2. Vorinostat (SAHA) | Cell Signaling Technology [cellsignal.com]

- [3. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [4. SAHA-OH|CAS |DC Chemicals \[dcchemicals.com\]](https://www.dcchemicals.com)
- [5. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
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